

(6R)-FR054 solubility and vehicle preparation

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Compound of Interest

Compound Name: (6R)-FR054

Cat. No.: B1673998

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Technical Support Center: (6R)-FR054

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(6R)-FR054**.

Frequently Asked Questions (FAQs)

Q1: What is **(6R)-FR054** and how does it differ from FR054?

A1: **(6R)-FR054** is the 6R-isomer of FR054. It is important to note that **(6R)-FR054** is considered a less active isomer. The more biologically active form is the 6S-isomer (CAS# 35954-65-5), which is often referred to simply as FR054.^{[1][2]} Both compounds are inhibitors of the enzyme phosphoglucomutase 3 (PGM3), which is a key component of the Hexosamine Biosynthetic Pathway (HBP).^{[2][3][4]}

Q2: What is the mechanism of action of FR054?

A2: FR054 inhibits PGM3, leading to a reduction in cellular levels of UDP-N-acetylglucosamine (UDP-GlcNAc). This disruption of the HBP affects both N- and O-glycosylation of proteins.^{[1][3]} In cancer cells, this can lead to endoplasmic reticulum (ER) stress, an increase in reactive oxygen species (ROS), and ultimately, apoptotic cell death.^{[3][4]}

Q3: What is the physical appearance of **(6R)-FR054**?

A3: **(6R)-FR054** is typically a semi-solid, waxy, or viscous solid that can range in color from colorless to light yellow.^[5]^[1]

Q4: How should I store **(6R)-FR054**?

A4: For long-term storage, **(6R)-FR054** should be kept at -20°C for months to years. For short-term storage (days to weeks), it can be stored at 0-4°C in a dry, dark environment.^[5]^[2] Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[3]^[6] It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.^[3]^[6]

Solubility and Vehicle Preparation

Solubility Data

The following table summarizes the solubility of FR054. This data is for the active 6S-isomer, but it is anticipated that the solubility of the **(6R)-FR054** isomer is comparable.

Solvent/Vehicle	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL (303.67 mM)	Ultrasonic assistance is needed for dissolution. ^[4]
Ethanol	High (often supplied as a 100 mg/mL solution)	While some vendors supply it in an ethanol solution, quantitative data for dissolving the solid form is not readily available. ^[1]
Vehicle Formulations		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.59 mM)	Results in a clear solution. ^[1] ^[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.59 mM)	Results in a clear solution. ^[1] ^[3]
15% Cremophor EL, 85% Saline	25 mg/mL (75.92 mM)	Requires sonication; results in a clear solution. ^[4]
50% PEG300, 50% Saline	25 mg/mL (75.92 mM)	Requires sonication; results in a clear solution. ^[4]

Experimental Protocols: Vehicle Preparation

Protocol 1: DMSO, PEG300, Tween-80, and Saline Vehicle

This protocol is for preparing a working solution with a final concentration of ≥ 2.5 mg/mL.^{[1][3]}

Example for preparing 1 mL of working solution:

- Prepare a 25 mg/mL stock solution of **(6R)-FR054** in DMSO.
- In a sterile tube, add 400 μ L of PEG300.
- To the PEG300, add 100 μ L of the 25 mg/mL **(6R)-FR054** DMSO stock solution and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of saline to bring the total volume to 1 mL. Mix until a clear solution is achieved.

Protocol 2: DMSO and Corn Oil Vehicle

This protocol is also for preparing a working solution with a final concentration of ≥ 2.5 mg/mL.^{[1][3]}

Example for preparing 1 mL of working solution:

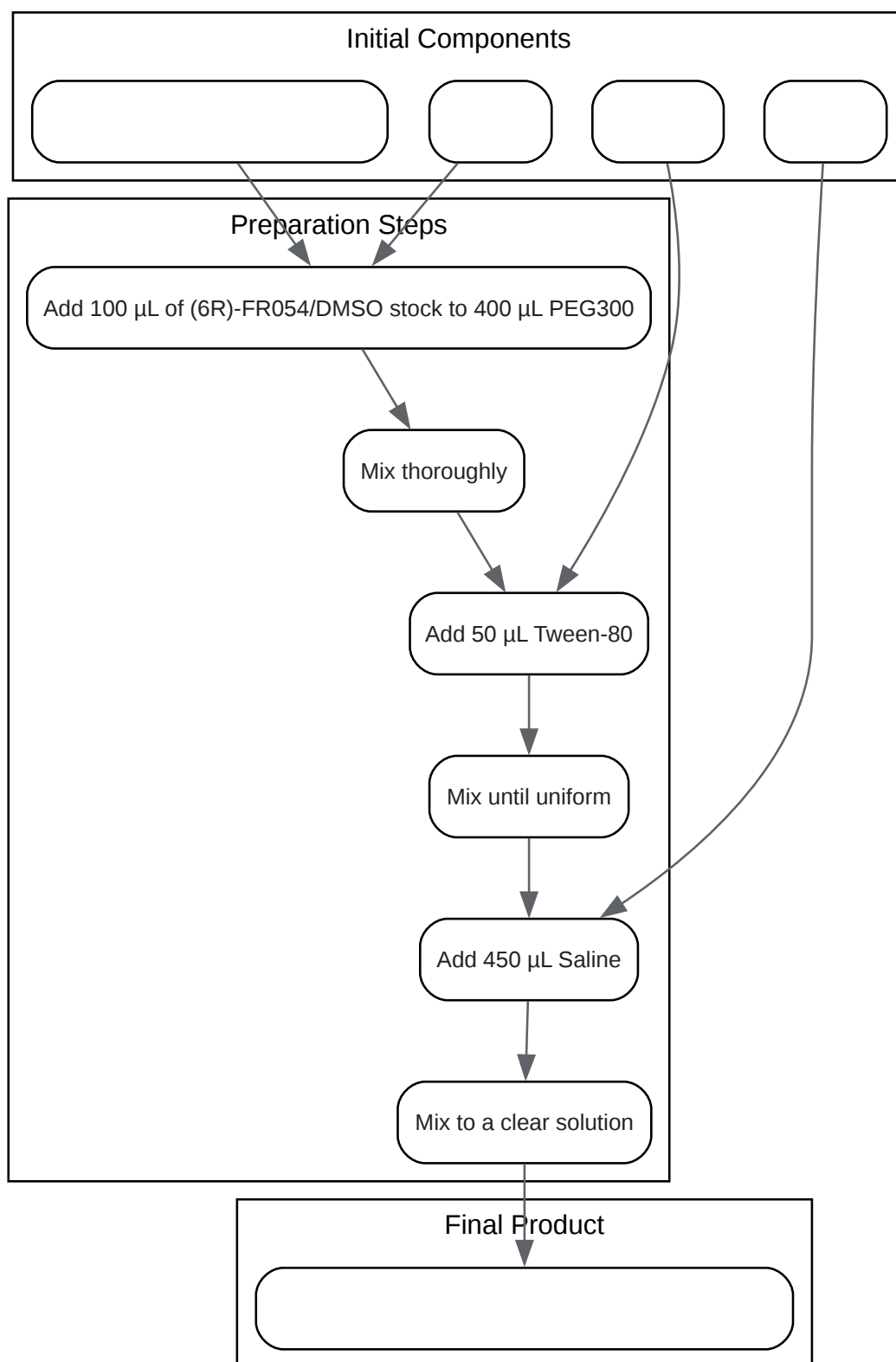
- Prepare a 25 mg/mL stock solution of **(6R)-FR054** in DMSO.
- In a sterile tube, add 900 μ L of corn oil.
- To the corn oil, add 100 μ L of the 25 mg/mL **(6R)-FR054** DMSO stock solution.
- Mix thoroughly until a clear solution is obtained.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation or phase separation during vehicle preparation.	Incomplete dissolution or poor mixing of components.	Use gentle heating and/or sonication to aid in the dissolution process. ^[3] Ensure each solvent is added sequentially and mixed thoroughly before adding the next. ^[1]
Compound appears as a waxy solid and is difficult to weigh.	This is the expected physical state of the compound.	Allow the compound to equilibrate to room temperature before opening the vial. Use a spatula to carefully transfer the desired amount for weighing.
Inconsistent experimental results.	Repeated freeze-thaw cycles of the stock solution leading to degradation.	Aliquot the stock solution into single-use volumes after preparation to prevent degradation from repeated temperature changes. ^[3] ^[6]
Toxicity observed in cell-based assays.	The concentration of the solvent (e.g., DMSO) in the final working solution is too high.	Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

Visualizations

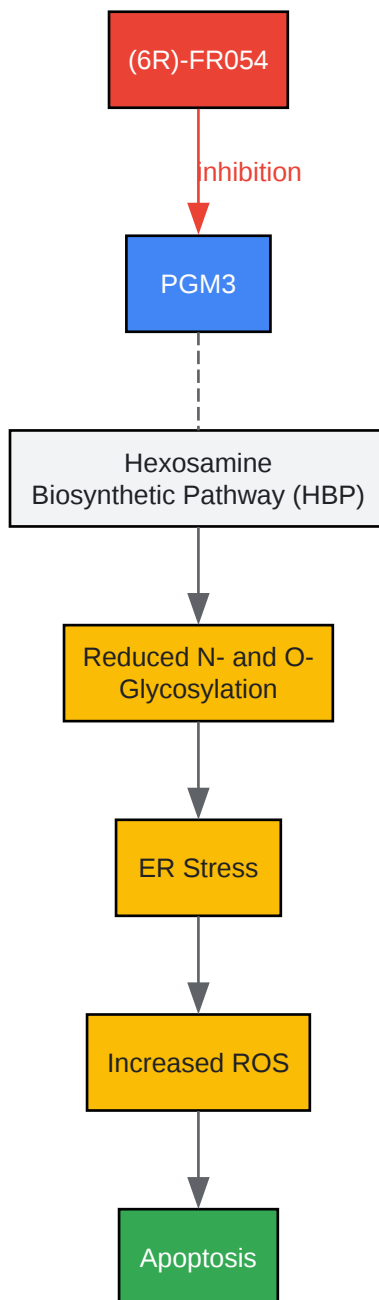
Experimental Workflow for Vehicle Preparation (Protocol 1)



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Workflow for preparing **(6R)-FR054** in a multi-component vehicle.

Conceptual Signaling Pathway of FR054 Action



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Mechanism of **(6R)-FR054** inducing apoptosis in cancer cells.

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